

protocols for testing the antimicrobial efficacy of rhodinyI propionate

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Compound of Interest

Compound Name: *RhodinyI propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Executive Summary & Chemical Profile

RhodinyI Propionate (CAS 105-89-5) is a terpenoid ester widely utilized in fragrance formulations for its floral-fruity notes.^{[1][2][3]} Beyond its olfactory properties, it exhibits antimicrobial potential characteristic of lipophilic terpenes and propionic acid derivatives. However, its high lipophilicity (LogP ~4.33) and volatility present significant challenges for standard aqueous-based antimicrobial susceptibility testing (AST).

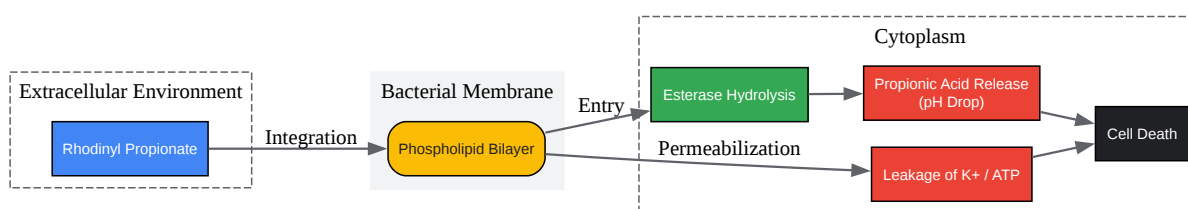
This guide outlines modified protocols derived from CLSI M07 and ASTM E2315 standards, specifically adapted to overcome phase separation and volatility issues. We utilize a Resazurin-Enhanced Microdilution Assay (REMA) to provide distinct colorimetric endpoints in emulsified systems where optical density (OD) readings are unreliable.

Property	Value	Implication for Testing
IUPAC Name	3,7-dimethyl-7-octen-1-yl propionate	Target Molecule
Molecular Weight	212.33 g/mol	Calculation of Molarity
Solubility	Insoluble in water; Soluble in Ethanol, DMSO	Requires emulsification/solvent system
Volatility	Moderate (Vapor Pressure ~0.005 mmHg)	Requires sealed systems or vapor assays

Mechanism of Action (Postulated)

The antimicrobial activity of **rhodinyI propionate** is hypothesized to follow a dual-action mechanism typical of terpenoid esters:

- **Membrane Disruption (Terpenoid Moiety):** The lipophilic rhodinyI tail integrates into the bacterial phospholipid bilayer, increasing permeability and causing leakage of intracellular ions (,).
- **Intracellular Acidification (Propionate Moiety):** Upon hydrolysis by bacterial esterases, propionic acid is released, lowering cytosolic pH and disrupting metabolic enzymes.



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Figure 1: Postulated mechanism of action involving membrane permeabilization and intracellular acidification.[1]

Pre-Analytical Preparation

Critical Control: Due to hydrophobicity, **rhodinyI propionate** will float on broth, causing false negatives (bacteria grow in the aqueous phase below the oil).

Emulsification Strategy

Do not use simple mechanical shaking. Use a chemical solubilizer.

- Primary Solvent: Dimethyl Sulfoxide (DMSO) or Ethanol (95%).
- Surfactant: Tween 80 (Polysorbate 80).

Stock Solution Protocol:

- Weigh 100 mg of **RhodinyI Propionate**.
- Dissolve in 1 mL DMSO (Concentration = 100 mg/mL).
- Add Tween 80 to the culture broth (Muller-Hinton Broth - MHB) to a final concentration of 0.5% (v/v). Note: Tween 80 >1% can inhibit some bacteria.

Inoculum Standardization

- Prepare a 0.5 McFarland standard (CFU/mL) from fresh overnight culture.
- Dilute 1:100 in MHB to achieve a final testing concentration of CFU/mL.

Protocol A: Resazurin-Enhanced Microdilution Assay (REMA)

Objective: Determine Minimum Inhibitory Concentration (MIC) in an opaque/emulsified system.
Standard Basis: Adapted from CLSI M07-A10.

Reagents

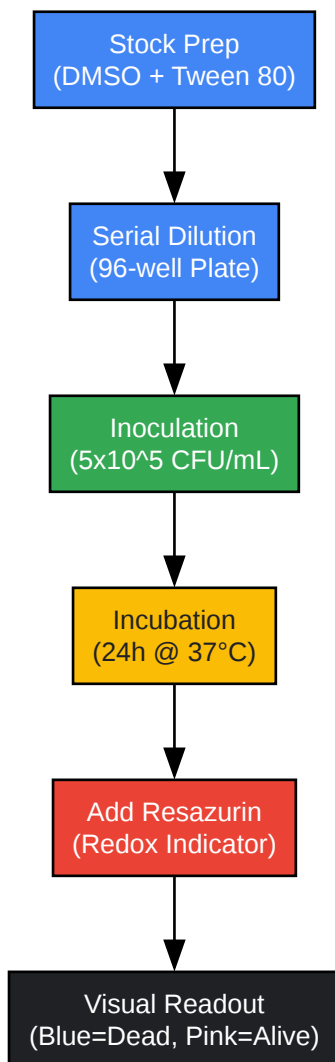
- Resazurin Solution: 0.015% (w/v) in sterile PBS. Filter sterilize.[\[4\]](#)
- Cation-Adjusted Muller-Hinton Broth (CAMHB) with 0.5% Tween 80.[\[1\]](#)

Workflow

- Plate Setup: Use a 96-well polypropylene plate (resistant to solvents).
- Dispense Broth: Add 100 μ L of CAMHB (+Tween) to columns 2–12.
- Stock Addition: Add 200 μ L of **RhodinyI Propionate** stock (in CAMHB) to column 1.
- Serial Dilution: Transfer 100 μ L from column 1 to 2, mix, then 2 to 3... discard 100 μ L from column 10.
 - Result: 2-fold dilution series.[\[4\]](#)
- Controls (Critical):
 - Column 11 (Growth Control): Broth + Inoculum + Solvent (DMSO/Tween) without **RhodinyI Propionate**. This validates that the solvent is not toxic.
 - Column 12 (Sterility Control): Broth only.
- Inoculation: Add 100 μ L of standardized inoculum to wells 1–11.
- Incubation: Seal with parafilm (prevent volatility loss) and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 20–24 hours.
- Development: Add 30 μ L Resazurin solution to all wells. Incubate for 2–4 hours.

Readout Interpretation

- Blue/Purple: No growth (Resazurin not reduced). MIC Endpoint.
- Pink/Colorless: Growth (Resazurin reduced to Resorufin by metabolically active cells).^{[5][6]}



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Figure 2: Workflow for Resazurin-Enhanced Microdilution Assay.^[1]

Protocol B: Time-Kill Kinetics

Objective: Determine if **RhodinyI Propionate** is bacteriostatic or bactericidal. Standard Basis: ASTM E2315.

- Preparation: Prepare 10 mL of CAMHB containing **RhodinyI Propionate** at 2x MIC (determined in Protocol A).
- Inoculation: Inoculate with

CFU/mL.
- Sampling: Remove 100 µL aliquots at T=0, 2, 4, 8, and 24 hours.
- Neutralization: Transfer aliquot immediately into 900 µL D/E Neutralizing Broth (to stop antimicrobial action).
- Plating: Perform serial dilutions and plate on Tryptic Soy Agar.
- Calculation: Plot Log₁₀ CFU/mL vs. Time.
 - >3 Log reduction (99.9%) = Bactericidal.
 - <3 Log reduction = Bacteriostatic.

Protocol C: Vapor Phase Inhibition (Optional)

Objective: Assess efficacy of volatile fractions (relevant for fragrance applications).

- Agar Prep: Inoculate an agar plate (surface spread) with the test organism.
- Application: Place a sterile filter paper disc soaked in **RhodinyI Propionate** (10–20 µL) on the inside of the petri dish lid.
- Incubation: Invert the plate (lid on bottom) and seal with parafilm. Incubate for 24h.
- Readout: Measure the Zone of Inhibition (ZOI) on the agar surface caused by vapors diffusing from the lid.

Data Reporting & Analysis

Validity Criteria:

- Growth Control: Must be Pink (Viable).

- Solvent Control: Must be Pink (Viable) — proves DMSO/Tween didn't kill the bacteria.
- Sterility Control: Must be Blue (No growth).

Table 1: Example Data Recording Sheet

Well	Conc. (mg/mL)	Visual Color	Interpretation
A1	5.00	Blue	No Growth
A2	2.50	Blue	No Growth (MIC)
A3	1.25	Pink	Growth
...	...	...	... [1]
A11	0 (Solvent Only)	Pink	Valid Assay
A12	0 (Sterile)	Blue	Valid Assay

References

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